

Essential Procedures for the Proper Disposal of Ko-947

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Compound of Interest

Compound Name: Ko-947

Cat. No.: B15623293

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Disclaimer: As of the current date, a specific Safety Data Sheet (SDS) with detailed disposal instructions for **Ko-947** is not publicly available. Therefore, this guidance is based on established best practices for the handling and disposal of novel or uncharacterized small molecule inhibitors in a laboratory setting. **Ko-947** should be treated as a hazardous chemical of unknown toxicity. It is imperative for all personnel to consult their institution's Environmental Health and Safety (EHS) department for specific protocols and to obtain the supplier-provided SDS for definitive guidance.

This document provides a procedural framework to ensure the safety of laboratory personnel and compliance with regulatory standards when disposing of **Ko-947** and associated materials.

Chemical and Physical Properties of Ko-947

A summary of the available quantitative data for **Ko-947** is presented below. This information is crucial for safe handling and for providing accurate details to waste management personnel.

Property	Value
Molecular Formula	C ₂₁ H ₁₇ N ₅ O
Molecular Weight	355.39 g/mol
CAS Number	1695533-89-1
Storage Temperature	2-8°C (protect from light)
Solubility (25°C)	55 mg/mL in DMSO

Detailed Protocol for the Disposal of Ko-947

The following step-by-step protocol outlines the recommended procedure for the safe disposal of **Ko-947**. These procedures should be performed in accordance with your institution's specific EHS guidelines.

1. Hazard Assessment and Personal Protective Equipment (PPE)

- **Hazard Assessment:** Due to the lack of specific toxicity data, treat **Ko-947** as a potent, biologically active compound with unknown hazards. Assume it is toxic upon ingestion, inhalation, or skin contact.
- **Required PPE:** Before handling **Ko-947** for disposal, ensure the following PPE is worn:
 - Chemical-resistant gloves (e.g., nitrile).
 - Safety goggles or a face shield.
 - A properly fitted laboratory coat.
- **Engineering Controls:** All handling of **Ko-947**, especially the preparation of waste containers, should be conducted within a certified chemical fume hood to minimize inhalation exposure.

2. Waste Segregation and Collection

Proper segregation of chemical waste is critical to prevent hazardous reactions and ensure compliant disposal.^[1]

- Solid Waste:
 - Collect all solid materials contaminated with **Ko-947** in a designated hazardous waste container.
 - This includes, but is not limited to:
 - Unused or expired pure **Ko-947** powder.
 - Contaminated personal protective equipment (gloves, etc.).
 - Weighing papers, pipette tips, and microfuge tubes.
 - The container must be sealable, constructed of a compatible material (e.g., a high-density polyethylene drum), and kept closed except when adding waste.[\[2\]](#)[\[3\]](#)
- Liquid Waste:
 - Collect all liquid waste containing **Ko-947** in a separate, leak-proof hazardous waste container with a secure, tight-fitting cap.[\[2\]](#)[\[4\]](#)
 - This includes:
 - Unused stock or working solutions of **Ko-947**.
 - Solvents used to rinse glassware or other equipment that came into contact with **Ko-947**. The first rinse of any container must be collected as hazardous waste.[\[2\]](#)
 - Crucially, do not mix incompatible waste streams. For example, keep halogenated and non-halogenated solvent wastes separate if required by your institution.[\[5\]](#)

3. Labeling of Hazardous Waste Containers

Proper labeling is a regulatory requirement and essential for safe handling by EHS personnel.
[\[6\]](#)

- As soon as waste is first added, affix a hazardous waste tag provided by your institution's EHS department to the container.[\[3\]](#)[\[7\]](#)

- The label must include the following information:
 - The words "Hazardous Waste".[\[6\]](#)
 - The full chemical name: "**Ko-947**". Avoid using abbreviations or chemical formulas.
 - A complete list of all constituents in the container, including all solvents and their approximate percentages.
 - The accumulation start date (the date the first drop of waste was added).
 - The name of the Principal Investigator and the laboratory location.

4. Storage of Waste Containers

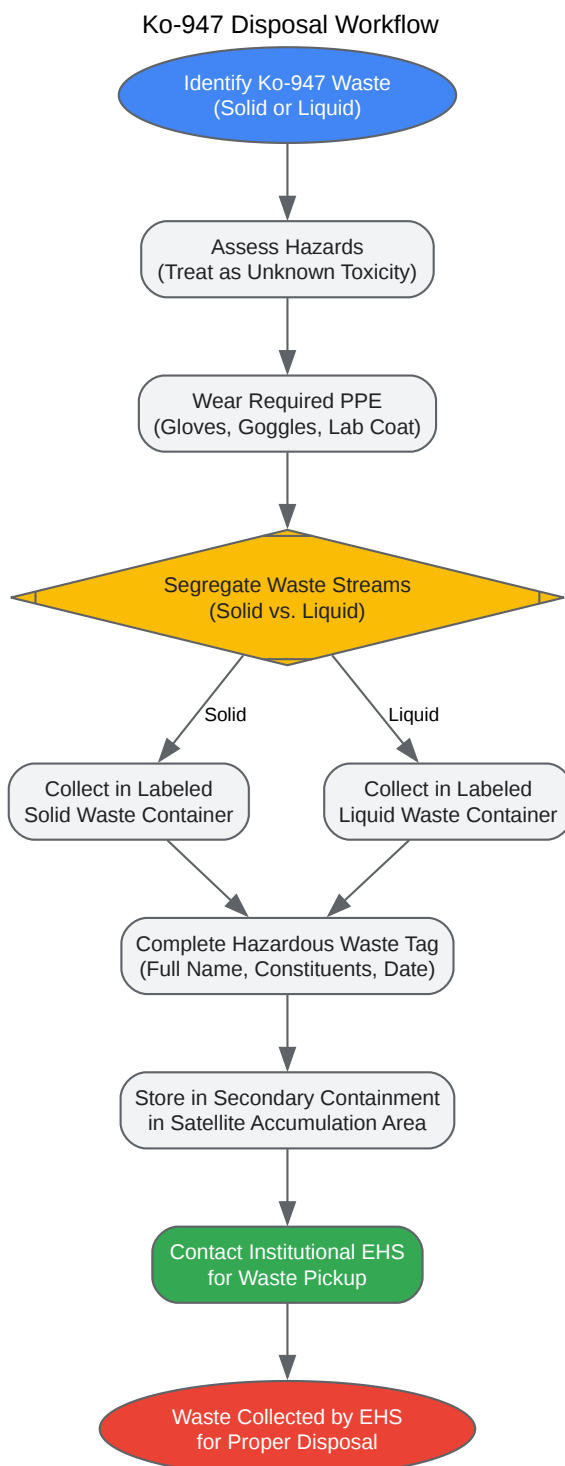
- Store all hazardous waste containers in a designated and secure Satellite Accumulation Area (SAA) within the laboratory.[\[6\]](#)[\[8\]](#)
- The SAA must be at or near the point of waste generation and under the control of the laboratory operators.[\[6\]](#)
- Ensure waste containers are stored in secondary containment (e.g., a plastic tub) to contain any potential leaks or spills.[\[2\]](#)[\[7\]](#)
- Segregate incompatible waste types within the storage area.[\[2\]](#)

5. Arranging for Waste Disposal

- Once a waste container is full or if you are discontinuing the use of **Ko-947**, schedule a pickup with your institution's EHS department.[\[8\]](#)
- Do not allow hazardous waste to accumulate in the laboratory. Adhere to institutional limits on the volume of waste stored in an SAA.[\[2\]](#)
- Never dispose of **Ko-947** or its containers in the regular trash or down the drain.[\[2\]](#)[\[3\]](#)

Disposal Workflow for Ko-947

The following diagram illustrates the logical workflow for the proper disposal of **Ko-947**, emphasizing the central role of institutional safety protocols.



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